

Technical Guide: Physical and Chemical Properties of Indole-3-Acetic Acid (IAA)

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Compound of Interest

Compound Name: *Yl)acetic acid*

CAS No.: 1263284-22-5

Cat. No.: B12337325

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Abstract Indole-3-acetic acid (IAA) is the quintessential auxin, a pivotal signaling molecule regulating plant morphogenesis, tropisms, and cellular differentiation.[1][2] For researchers and drug development professionals, understanding the physicochemical behavior of IAA is critical not only for elucidating its biological mechanisms but also for ensuring the accuracy of analytical quantification and the stability of exogenous applications. This guide provides a rigorous technical analysis of IAA's chemical identity, thermodynamic properties, stability profiles, and analytical methodologies, grounded in field-proven experimental protocols.

Chemical Identity and Structural Analysis[3]

IAA is an indole derivative containing a carboxymethyl substituent at the C3 position.[3] Its amphiphilic nature, possessing both a lipophilic aromatic ring and a hydrophilic carboxylic acid tail, dictates its solubility and membrane permeability—factors central to the "acid-growth" hypothesis and polar auxin transport.

Table 1: Physicochemical Constants

Property	Value / Description
IUPAC Name	2-(1H-indol-3-yl)acetic acid
CAS Number	87-51-4
Molecular Formula	C ₁₀ H ₉ NO ₂
Molecular Weight	175.18 g/mol
Melting Point	165–169 °C (Decomposes)
pKa	4.75 (at 25 °C)
Appearance	Off-white to tan crystalline solid
UV Absorption	at 220 nm, 280 nm, 288 nm (shoulder)
Fluorescence	280 nm; 350–360 nm

Physicochemical Properties & Biological Implications[3][4][5][6]

Solubility and pH Dependence

IAA exhibits low solubility in water but high solubility in polar organic solvents (Ethanol, Methanol, DMSO) and alkaline aqueous solutions.

- Acidic/Neutral pH: At pH < pKa (4.75), IAA exists primarily in its protonated, lipophilic form (IAAH), allowing passive diffusion across lipid bilayers.
- Alkaline pH: At pH > pKa, the carboxyl group deprotonates to form the indole-3-acetate anion (IAA⁻). This anionic species is membrane-impermeable without specific efflux carriers (PIN proteins), creating the "ion trap" mechanism essential for polar transport.

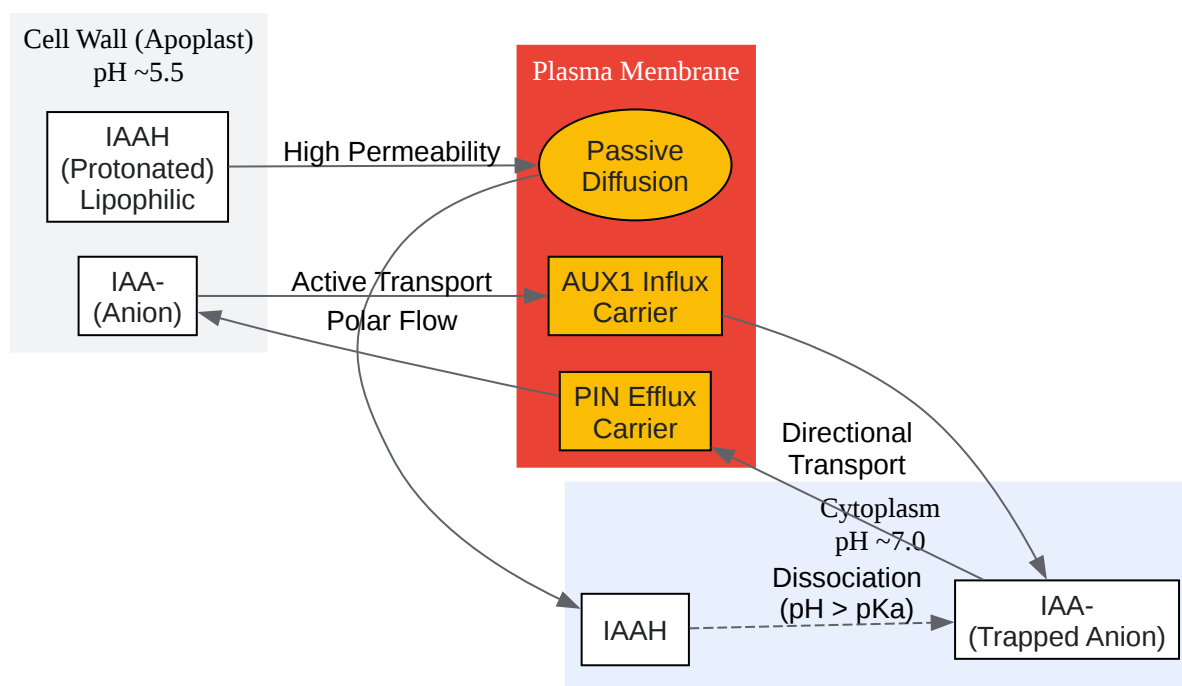
Stability and Degradation

IAA is chemically labile, particularly sensitive to:

- **Photo-oxidation:** Exposure to light (especially UV and blue light) accelerates oxidative decarboxylation, yielding indole-3-aldehyde (IAld) and 3-methyleneoxindole. This reaction is catalytically enhanced by riboflavin and Vitamin B6 components often found in plant culture media.
- **Acid-Catalyzed Degradation:** While stable in weak acids, prolonged exposure to strong mineral acids ($\text{pH} < 2$) can induce polymerization or cyclization.
- **Thermal Decomposition:** IAA is heat-labile; autoclaving stock solutions results in significant loss of potency (~20-40% loss depending on duration).

Visualization: The Chemiosmotic Model

The following diagram illustrates how the physicochemical property of pK_a drives the biological transport of IAA (Chemiosmotic Hypothesis).



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Caption: Chemiosmotic model showing pKa-dependent passive entry and carrier-mediated efflux of IAA.[4]

Analytical Characterization

Spectral Analysis

- UV-Vis: IAA displays a characteristic indole spectrum with a primary peak at 280 nm. However, direct UV quantification in crude extracts is unreliable due to interference from phenolic compounds and other indoles.
- Fluorescence: IAA is naturally fluorescent. Excitation at 280 nm yields a strong emission at 350–360 nm. This property provides 10–100x higher sensitivity than UV absorption and is the gold standard for HPLC detection.

HPLC Protocol for IAA Quantification

Objective: Quantify free IAA in plant tissue or bacterial culture supernatant.

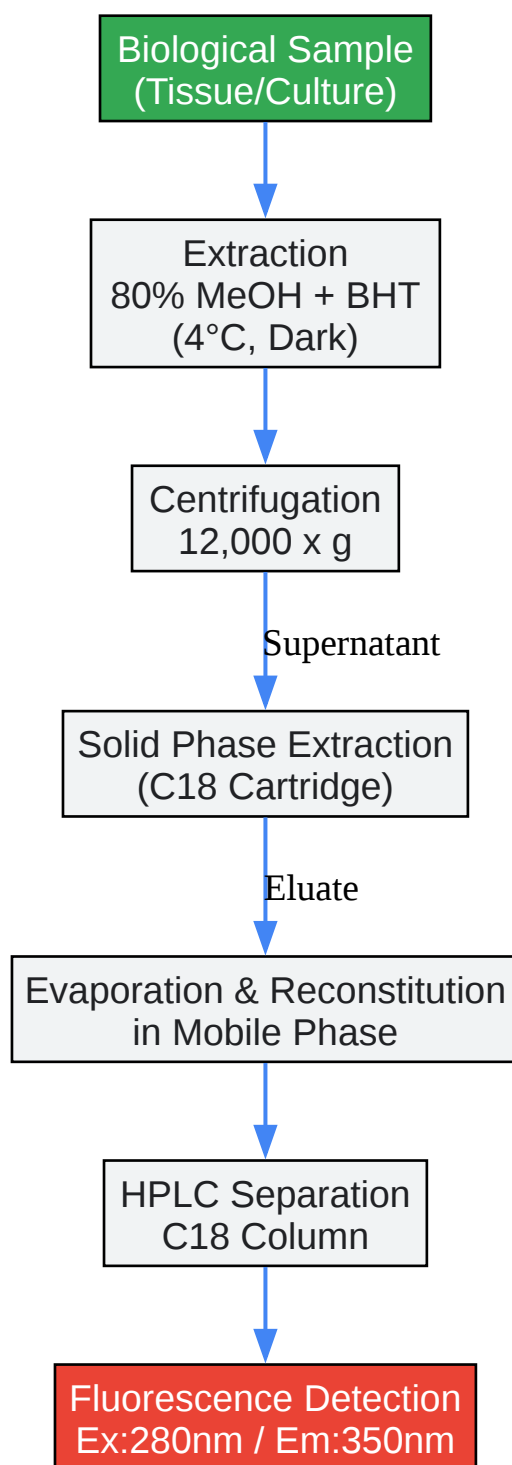
Reagents:

- Extraction Solvent: 80% Methanol (cold) with antioxidant (e.g., 0.05% BHT) to prevent oxidation.
- Mobile Phase A: Water + 1% Acetic Acid (pH ~3.0).
- Mobile Phase B: Acetonitrile or Methanol.
- Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 μ m).

Step-by-Step Workflow:

- Extraction: Grind 100 mg tissue in liquid N₂. Add 1 mL cold Extraction Solvent. Incubate 1h at 4°C in dark.
- Clarification: Centrifuge at 12,000 x g for 10 min. Collect supernatant.

- Purification (Critical): Pass supernatant through a C18 Solid Phase Extraction (SPE) cartridge to remove pigments and lipids. Elute IAA with 80% MeOH.
- HPLC Setup:
 - Flow Rate: 1.0 mL/min.
 - Gradient: 20% B to 80% B over 20 mins.
 - Detection: Fluorescence (Ex 280 nm / Em 350 nm).
- Validation: Spike samples with an internal standard (e.g., Indole-3-propionic acid or [$^{13}\text{C}_6$]-IAA) to calculate recovery rates.



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Caption: Optimized analytical workflow for IAA quantification using HPLC-FLD.

Handling and Preparation Protocols

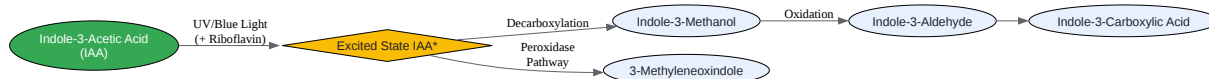
Stock Solution Preparation (1 mg/mL)

IAA is difficult to dissolve directly in water. The following protocol ensures complete dissolution without degrading the compound.

- Weigh: Accurately weigh 100 mg of crystalline IAA.
- Dissolve: Add 2–5 mL of 1N NaOH or 100% Ethanol. Vortex until completely dissolved.
 - Note: NaOH is preferred for plant tissue culture as ethanol can be phytotoxic at high volumes.
- Dilute: Slowly add double-distilled water to a final volume of 100 mL.
- Sterilization: Pass through a 0.22 µm syringe filter.
 - WARNING: Do NOT autoclave IAA solutions. Heat causes breakdown.
- Storage: Aliquot into amber microcentrifuge tubes (light protection) and store at -20°C. Stable for 6–12 months.

Degradation Pathways

Understanding degradation is vital for interpreting experimental results. The primary pathway involves the opening of the indole ring or side-chain oxidation.



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Caption: Major photo-oxidative and enzymatic degradation pathways of IAA.

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